

Application Notes and Protocols: Keliximab for In Vitro Cell Culture Experiments

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Compound of Interest

Compound Name: *Keliximab*
Cat. No.: *B1169729*

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Introduction

Keliximab is a chimeric (Macaca irus/Homo sapiens) monoclonal antibody that specifically targets the human CD4 antigen.^[1] As a key co-receptor in the activation of T helper cells, CD4 plays a critical role in the adaptive immune response. By binding to CD4, **keliximab** modulates T-cell activity, making it a subject of investigation for immunomodulatory therapies.^{[2][3]} These application notes provide detailed protocols for utilizing **keliximab** in in vitro cell culture experiments to assess its effects on T-cell function.

Mechanism of Action

Keliximab exerts its immunomodulatory effects by binding to the CD4 antigen on the surface of T helper cells. This interaction is believed to interfere with the formation of a stable T-cell receptor (TCR)-CD4-MHC class II complex, which is essential for T-cell activation. The binding of **keliximab** can lead to the down-modulation of CD4 receptors from the cell surface and a reduction in T-cell proliferation in response to antigenic stimulation.^{[3][4]} The antibody's mechanism does not typically lead to significant depletion of CD4+ T-cells but rather to a functional modulation of their activity.

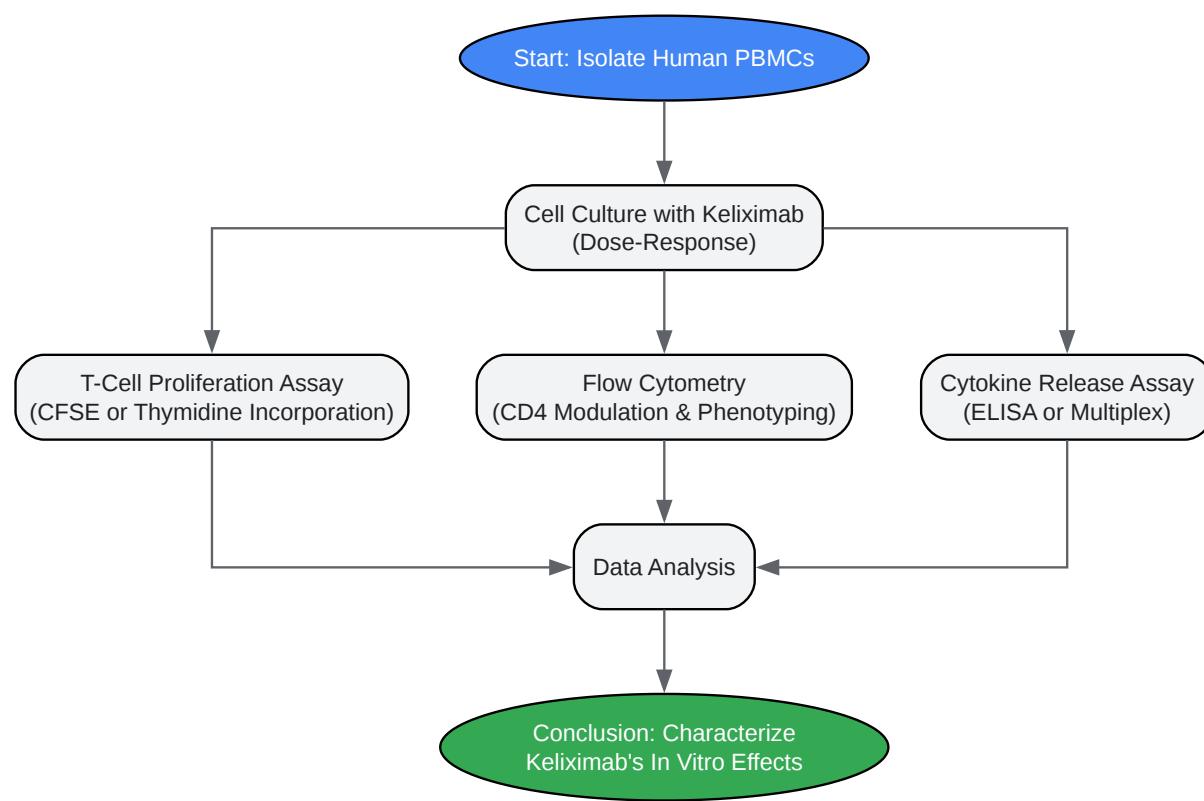
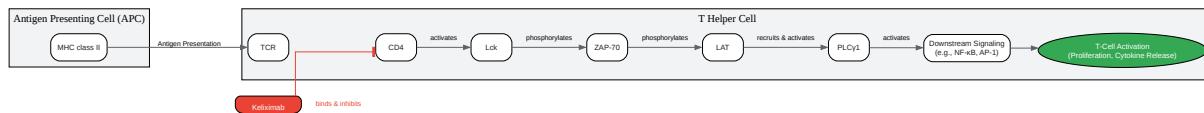
Data Presentation

The following table summarizes the recommended starting concentrations of **keliximab** for various in vitro assays based on published data. It is crucial to perform a dose-response experiment to determine the optimal concentration for your specific cell type and experimental conditions.

Parameter	Recommended Range	Assay Type	Target Cells
Concentration	0.5 - 100 µg/mL	T-Cell Proliferation Assay	Human Peripheral Blood Mononuclear Cells (PBMCs)
Incubation Time	48 - 96 hours	T-Cell Proliferation Assay	Human PBMCs
Concentration	1 - 50 µg/mL	Cytokine Release Assay	Human PBMCs
Incubation Time	24 - 72 hours	Cytokine Release Assay	Human PBMCs
Concentration	1 - 25 µg/mL	Flow Cytometry (CD4 Modulation)	Human CD4+ T-Cells
Incubation Time	24 - 48 hours	Flow Cytometry (CD4 Modulation)	Human CD4+ T-Cells

Signaling Pathway

The binding of **keliximab** to the CD4 co-receptor on a T helper cell disrupts the initial stages of T-cell activation. This interference primarily affects the signaling cascade initiated by the T-cell receptor (TCR) engagement with an antigen-presenting cell (APC).



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References

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- 3. researchgate.net [researchgate.net]
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